

Chitotriose Trihydrochloride stability and storage conditions.

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Compound of Interest

Compound Name: Chitotriose Trihydrochloride

Cat. No.: B15587819

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Technical Support Center: Chitotriose Trihydrochloride

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **Chitotriose Trihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Chitotriose Trihydrochloride**?

For long-term storage, it is recommended to store solid **Chitotriose Trihydrochloride** at -20°C.[1][2] Some suppliers suggest storage at 2-8°C under an inert gas.[3] Always refer to the Certificate of Analysis provided by your supplier for specific instructions. The compound is typically a white to off-white powder or crystalline solid.[3]

Q2: How should I prepare aqueous solutions of **Chitotriose Trihydrochloride**?

Chitotriose Trihydrochloride is soluble in water.[1] To prepare a solution, use a high-purity solvent such as sterile, deionized water or a suitable buffer (e.g., PBS, pH 7.2). Add the solvent to the pre-weighed solid and vortex or sonicate briefly until fully dissolved. For a detailed protocol, please refer to the "Experimental Protocols" section below.

Q3: How stable is **Chitotriose Trihydrochloride** in a solution, and how should I store it?

The stability of **Chitotriose Trihydrochloride** in solution can be limited. For a structurally similar compound, N,N',N''-triacetylchitotriose, it is not recommended to store aqueous solutions for more than one day.[2] For another related compound, Chitotetraose tetrahydrochloride, stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months when kept sealed and protected from moisture.[4][5] To prevent degradation from repeated freeze-thaw cycles, it is critical to aliquot the stock solution into single-use volumes before freezing.[4][5]

Q4: Is **Chitotriose Trihydrochloride** sensitive to moisture?

As a trihydrochloride salt, the compound can be hygroscopic. It is important to handle it in a dry environment and store it in a desiccator or under an inert atmosphere to prevent moisture absorption, which can compromise its stability and weighing accuracy.

Q5: What safety precautions should I take when handling this compound?

You should handle **Chitotriose Trihydrochloride** in accordance with standard laboratory safety procedures. This material should be considered hazardous until more information is available.[2] Avoid ingestion, inhalation, and contact with eyes and skin.[2] Always wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Refer to the Safety Data Sheet (SDS) for complete safety information.

Quantitative Data Summary

The following table summarizes the available stability and storage data for **Chitotriose Trihydrochloride** and related compounds.

Parameter	Compound	Condition	Specification	Citation
Solid Storage Temp.	Chitotriose Trihydrochloride	Long-term	-20°C	[1]
Solid Storage Temp.	Chitotriose Trihydrochloride	Long-term	2-8°C, under inert gas	[3]
Solid Stability	N,N',N''-triacetylchitotriose	at -20°C	≥ 4 years	[2]
Solution Storage	Chitotetraose tetrahydrochloride	Stock Solution	≤ 1 month at -20°C (sealed, away from moisture)	[4][5]
Solution Storage	Chitotetraose tetrahydrochloride	Stock Solution	≤ 6 months at -80°C (sealed, away from moisture)	[4][5]
Solution Stability	N,N',N''-triacetylchitotriose	Aqueous Solution	Not recommended for more than one day	[2]
Solubility	N,N',N''-triacetylchitotriose	in PBS (pH 7.2)	~3 mg/mL	[2]
Solubility	N,N',N''-triacetylchitotriose	in DMSO	~15 mg/mL	[2]
Solubility	N,N',N''-triacetylchitotriose	in Dimethylformamide	~20 mg/mL	[2]

Troubleshooting Guide

Issue: The compound will not fully dissolve in my aqueous buffer.

- Possible Cause 1: Concentration exceeds solubility limit.
 - Solution: Try reducing the concentration. For a related compound, solubility in PBS is approximately 3 mg/mL.^[2] Consider using a different solvent like DMSO for a higher concentration stock, if your experimental design permits.^[2]
- Possible Cause 2: Low-quality solvent or incorrect pH.
 - Solution: Use high-purity, sterile water or buffer. As a trihydrochloride salt, dissolving the compound in unbuffered water may lower the pH, affecting solubility. Ensure your buffer has sufficient capacity to maintain the target pH.

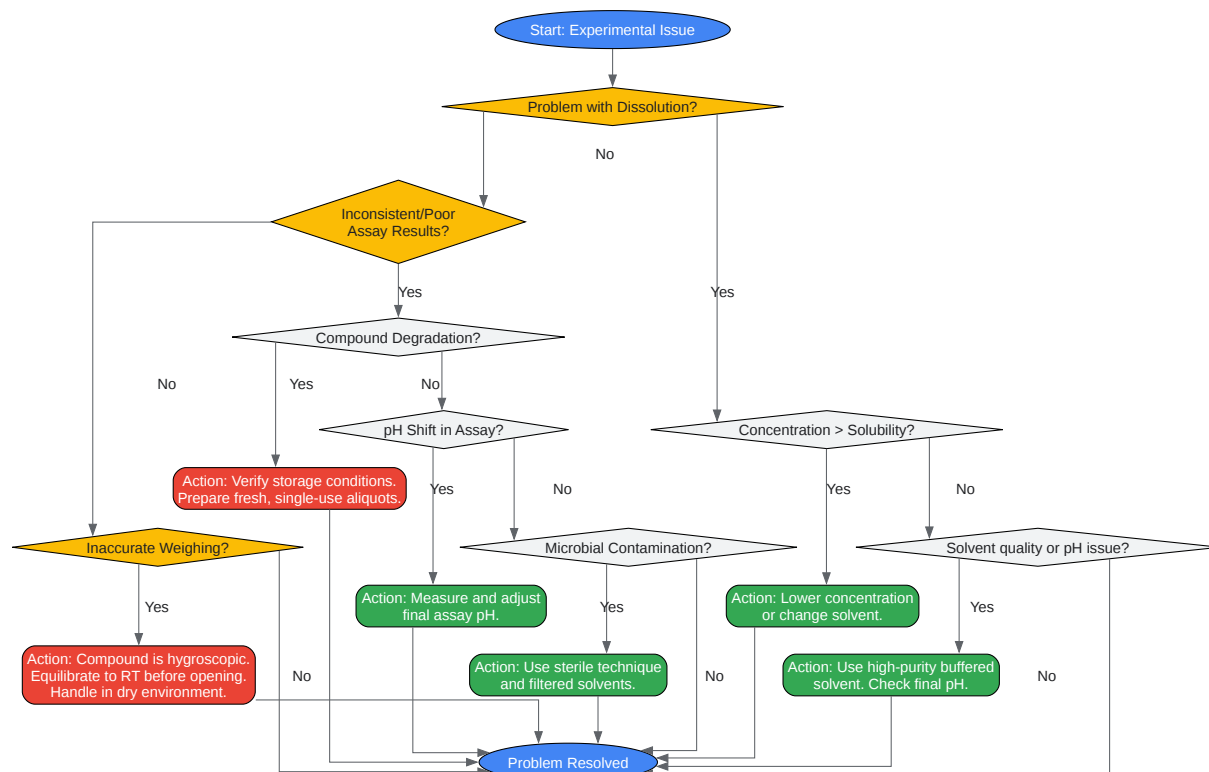
Issue: I am observing inconsistent or poor results in my bioassay.

- Possible Cause 1: Compound degradation.
 - Solution: Ensure the solid has been stored correctly, protected from moisture and at the recommended temperature.^[1] Prepare fresh solutions for each experiment, as aqueous solutions can be unstable.^[2] Avoid repeated freeze-thaw cycles by preparing single-use aliquots of your stock solution.^{[4][5]}
- Possible Cause 2: pH shift in the assay medium.
 - Solution: The hydrochloride salt can make solutions acidic. When adding your compound to a weakly buffered medium, this can alter the pH and affect your experiment. Verify the final pH of your assay medium after adding the compound and adjust if necessary.
- Possible Cause 3: Microbial contamination.
 - Solution: Oligosaccharide solutions can be susceptible to microbial growth. Prepare solutions under sterile conditions (e.g., in a laminar flow hood) and use sterile-filtered solvents.

Issue: The mass of the solid I weighed out seems incorrect over time.

- Possible Cause: Water absorption.

- Solution: The compound is likely hygroscopic. Always allow the container to equilibrate to room temperature before opening to prevent condensation. Handle the solid in a low-humidity environment (e.g., a glove box or near a desiccant) and minimize the time the container is open.



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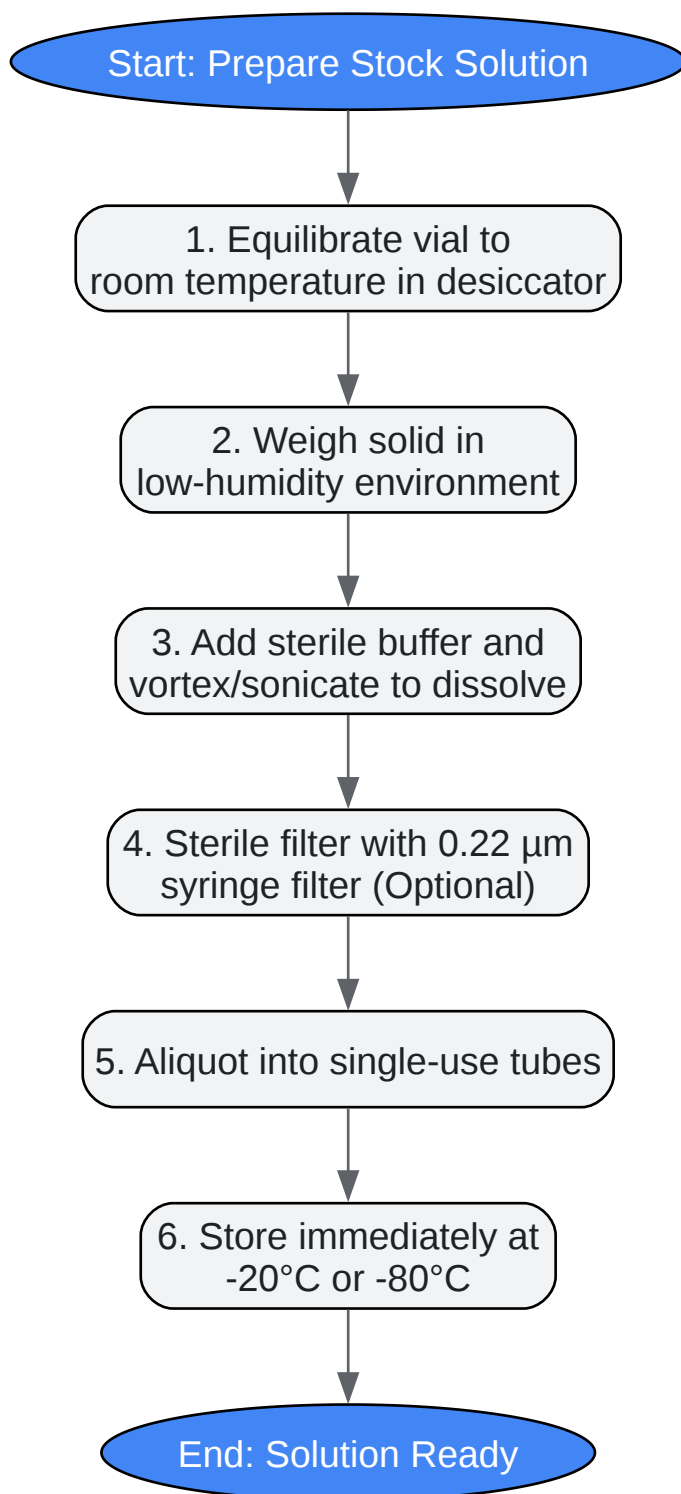
Caption: Troubleshooting workflow for **Chitotriose Trihydrochloride**.

Experimental Protocols

Protocol: Preparation of an Aqueous Stock Solution

This protocol describes a general procedure for preparing a sterile, aqueous stock solution of **Chitotriose Trihydrochloride**.

- **Pre-analysis:** Determine the required concentration and volume for your stock solution. Ensure your concentration does not exceed the known solubility limit in your chosen solvent.
- **Material Handling:** Remove the **Chitotriose Trihydrochloride** container from storage (-20°C or 2-8°C) and place it in a desiccator. Allow the vial to equilibrate to room temperature for at least 30 minutes before opening to prevent moisture condensation.
- **Weighing:** In a low-humidity environment, accurately weigh the desired amount of the compound into a sterile conical tube or vial.
- **Dissolution:** Work in a sterile environment (e.g., a laminar flow hood). Add the desired volume of sterile, high-purity buffered solvent (e.g., sterile-filtered PBS) to the solid.
- **Mixing:** Cap the tube securely and vortex at medium speed until the solid is completely dissolved. If needed, brief sonication in a water bath can aid dissolution. Visually inspect the solution against a dark background to ensure no particulates remain.
- **Sterilization (Optional):** If required for your application, sterile-filter the solution through a 0.22 µm syringe filter compatible with aqueous solutions (e.g., PVDF or PES).
- **Aliquoting and Storage:** Immediately dispense the stock solution into single-use, sterile microcentrifuge tubes. Clearly label each aliquot with the compound name, concentration, and date. Store the aliquots promptly at -20°C or -80°C.



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Caption: Workflow for preparing **Chitotriose Trihydrochloride** stock solution.

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